

RO-76 in High-Throughput Screening: A Review of Publicly Available Information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RO-76

Cat. No.: B15616240

[Get Quote](#)

Initial searches for a specific molecule designated "**RO-76**" for use in high-throughput screening (HTS) assays did not yield a singular, identifiable compound used in drug discovery. The search results pointed to several different substances with similar names, none of which are primarily characterized as HTS tools for broader research applications.

Publicly available information predominantly associates "**RO-76**" or similar designations with other molecules such as the cosmetic colorant "Basic Red 76", the antioxidant "Irganox 1076" (also referred to as I-76), a protein known as "RLIP76," and a Positron Emission Tomography (PET) tracer "[¹⁸F]RO-948".

Due to the lack of a specific, identifiable compound "**RO-76**" used in high-throughput screening for drug discovery, it is not possible to provide detailed application notes, experimental protocols, or associated signaling pathways as requested. The development of such detailed documentation is contingent on the known biological activity, mechanism of action, and established experimental history of a specific chemical entity.

For the benefit of researchers, scientists, and drug development professionals, it is crucial to specify the exact chemical structure or biological target of the "**RO-76**" of interest to obtain relevant and actionable information for HTS assay development. Without this clarification, any

attempt to create the requested application notes would be speculative and not based on factual, verifiable data.

- To cite this document: BenchChem. [RO-76 in High-Throughput Screening: A Review of Publicly Available Information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616240/docs#ro-76-in-high-throughput-screening-a-review-of-publicly-available-information\]](https://www.benchchem.com/product/b15616240/docs#ro-76-in-high-throughput-screening-a-review-of-publicly-available-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

